

Application Notes & Protocols for the Quantification of Ethyl N-butyl-N-cyanocarbamate

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Compound of Interest

Compound Name: Ethyl N-butyl-N-cyanocarbamate

Cat. No.: B063770

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These application notes provide detailed methodologies for the quantitative analysis of **Ethyl N-butyl-N-cyanocarbamate** in various matrices. The protocols are intended for researchers, scientists, and drug development professionals.

Gas Chromatography-Mass Spectrometry (GC-MS) Method

Gas chromatography coupled with mass spectrometry (GC-MS) is a highly selective and sensitive method for the quantification of volatile and semi-volatile compounds like **Ethyl N-butyl-N-cyanocarbamate**. This method is suitable for complex matrices and provides confirmation of the analyte's identity.

Quantitative Data Summary

Parameter	Performance
Limit of Detection (LOD)	5 - 25 µg/L[1]
Limit of Quantification (LOQ)	5.0 - 7.5 µg/kg[2][3]
Linearity (r ²)	> 0.99
Recovery	85% - 121%[4]
Relative Standard Deviation (RSD)	< 15%

Experimental Protocol

a. Sample Preparation (Solid-Phase Extraction - SPE)

- Internal Standard Addition: Spike the sample with an appropriate internal standard (e.g., a deuterated analog or a structurally similar compound not present in the sample).
- Sample Loading: Load 5 mL of the sample onto a diatomaceous earth SPE column.[3]
- Elution: Elute the analyte and internal standard with a suitable solvent mixture, such as dichloromethane or ethyl acetate/diethyl ether (5:95 v/v).[3]
- Concentration: Concentrate the eluate to approximately 1 mL under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the residue in a suitable solvent (e.g., ethyl acetate) to a final volume of 1 mL for GC-MS analysis.

b. GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Mass Spectrometer: Agilent 5977A MS or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
- Injector Temperature: 250°C.

- Oven Temperature Program:
 - Initial temperature: 40°C, hold for 5 min.
 - Ramp 1: 10°C/min to 60°C.
 - Ramp 2: 3°C/min to 140°C.
 - Ramp 3: 10°C/min to 230°C, hold for 3.3 min.[4]
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.[5]
- Injection Mode: Splitless.
- Transfer Line Temperature: 240°C.[4]
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).
- Ions to Monitor: Based on the mass spectrum of **Ethyl N-butyl-N-cyanocarbamate** (Quantifier and qualifier ions to be determined from a standard). For related compounds like ethyl carbamate, ions monitored are m/z 44, 62, and 74.[4]

Workflow Diagram

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